

# Ethyl 4-amino-3-ethoxybenzoate: A Technical Safety Guide for Researchers

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## Compound of Interest

Compound Name: Ethyl 4-amino-3-ethoxybenzoate

Cat. No.: B373527

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the material safety data for **Ethyl 4-amino-3-ethoxybenzoate** (CAS: 342044-64-8). The information is compiled and presented to meet the needs of professionals in research and drug development, with a focus on clear data presentation and practical safety protocols.

## Chemical Identification and Physical Properties

**Ethyl 4-amino-3-ethoxybenzoate** is a solid organic compound. The following table summarizes its key chemical and physical properties.

Property	Value	Source
CAS Number	342044-64-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>11</sub> H <sub>15</sub> NO <sub>3</sub>	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	209.24 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Physical State	Solid	
MDL Number	MFCD01463643	<a href="#">[3]</a>
InChI Key	LYTRTSUGQUYFDO- UHFFFAOYSA-N	
SMILES String	O=C(OCC)C(C=C1OCC)=CC= C1N	

## Hazard Identification and Classification

This chemical is classified as harmful if swallowed.[\[4\]](#) Appropriate handling procedures should be followed to minimize risk.

### GHS Classification

Classification	Code	Pictogram	Signal Word
Acute Toxicity, Oral (Category 4)	H302	GHS07	Warning

### Hazard Statements:

- H302: Harmful if swallowed.[\[4\]](#)

### Precautionary Statements:

- P264: Wash skin thoroughly after handling.[\[4\]](#)
- P270: Do not eat, drink or smoke when using this product.[\[4\]](#)

- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[4]
- P330: Rinse mouth.[4]
- P501: Dispose of contents/container to an approved waste disposal plant.[4]

## Toxicological and Ecotoxicological Data

A critical review of available safety data sheets indicates a significant lack of comprehensive toxicological and ecotoxicological information for **Ethyl 4-amino-3-ethoxybenzoate**.<sup>[4]</sup> Key data points are summarized below.

Toxicological Data	Status
Acute Toxicity	Not available
Routes of Exposure	Inhalation, eye contact, skin contact, ingestion
Carcinogenicity (IARC, NTP, OSHA)	Not classified/Not listed

Ecotoxicological Data	Status
Ecotoxicity	Not available
Persistence and Degradability	Not available
Bioaccumulative Potential	Not available
Mobility in Soil	Not available

Note: The absence of data does not imply that the substance is harmless. Standard precautions for handling laboratory chemicals should be strictly followed.

## Experimental Protocols

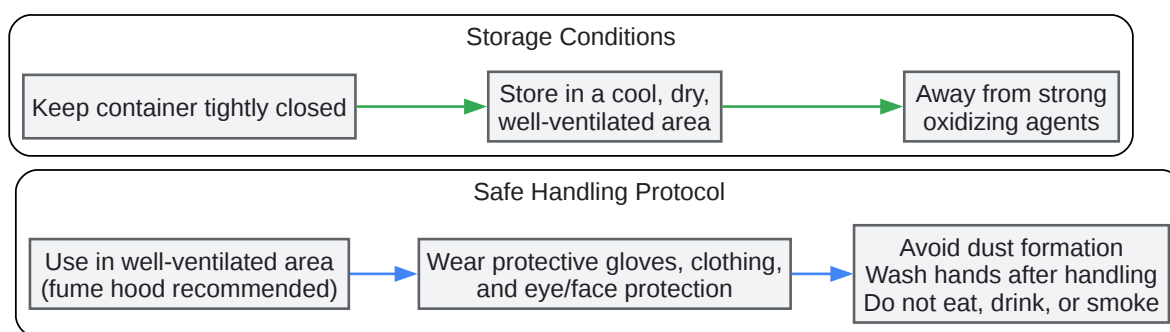
Detailed experimental protocols for the toxicological and ecotoxicological assessment of **Ethyl 4-amino-3-ethoxybenzoate** are not available in the public domain. The supplier, AK Scientific, Inc., notes that the product is for "research and development use" and does not provide

comprehensive toxicological data.[4] Similarly, Sigma-Aldrich states that they do not collect analytical data for this product.

## Handling, Storage, and First Aid

### 5.1. Handling and Storage Workflow

The following diagram outlines the recommended workflow for the safe handling and storage of **Ethyl 4-amino-3-ethoxybenzoate**.

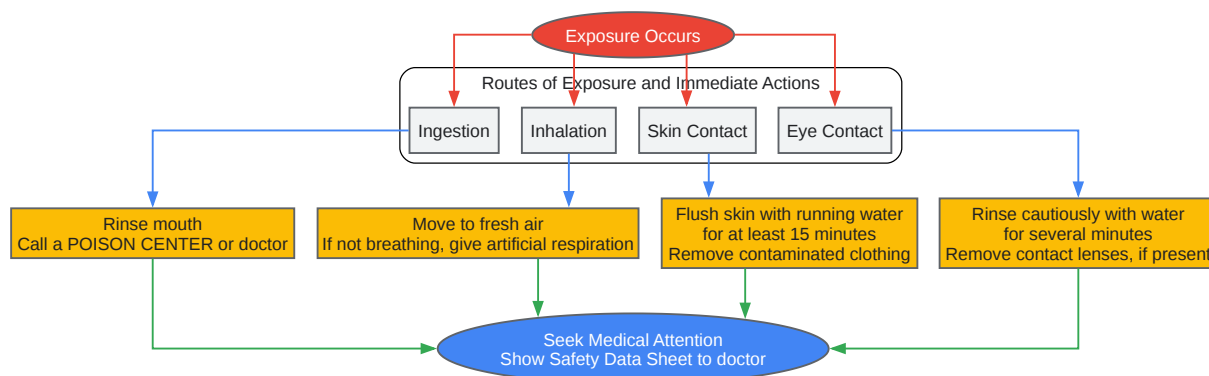


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Caption: Recommended workflow for handling and storage.

### 5.2. First Aid Measures

In the event of exposure, follow the first aid procedures outlined below.



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Caption: First aid procedures for exposure.

## Stability and Reactivity

- Reactivity: No specific reactivity data is available.
- Chemical Stability: The product is stable under recommended storage conditions.[4]
- Possibility of Hazardous Reactions: No data available.
- Conditions to Avoid: Generation of dust.[4]
- Incompatible Materials: Strong oxidizing agents.[4]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon oxides and nitrogen oxides.[4]

## Disposal Considerations

Dispose of this chemical and its container in accordance with local, regional, and national regulations. It is recommended to use a licensed professional waste disposal service.[4]

Disclaimer: This document is intended as a guide and is based on currently available information. It is not a substitute for a formal Material Safety Data Sheet (MSDS). Users should conduct their own risk assessments and consult the original MSDS from the supplier before handling this chemical.

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## References

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